

"Methyl 4,5-dimethyl-2-nitrobenzoate molecular structure and weight"

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Compound of Interest

Compound Name: *Methyl 4,5-dimethyl-2-nitrobenzoate*

Cat. No.: *B1394992*

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An In-depth Technical Guide to Methyl 4,5-dimethyl-2-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Methyl 4,5-dimethyl-2-nitrobenzoate**, a key intermediate in various synthetic applications.

Physicochemical Properties

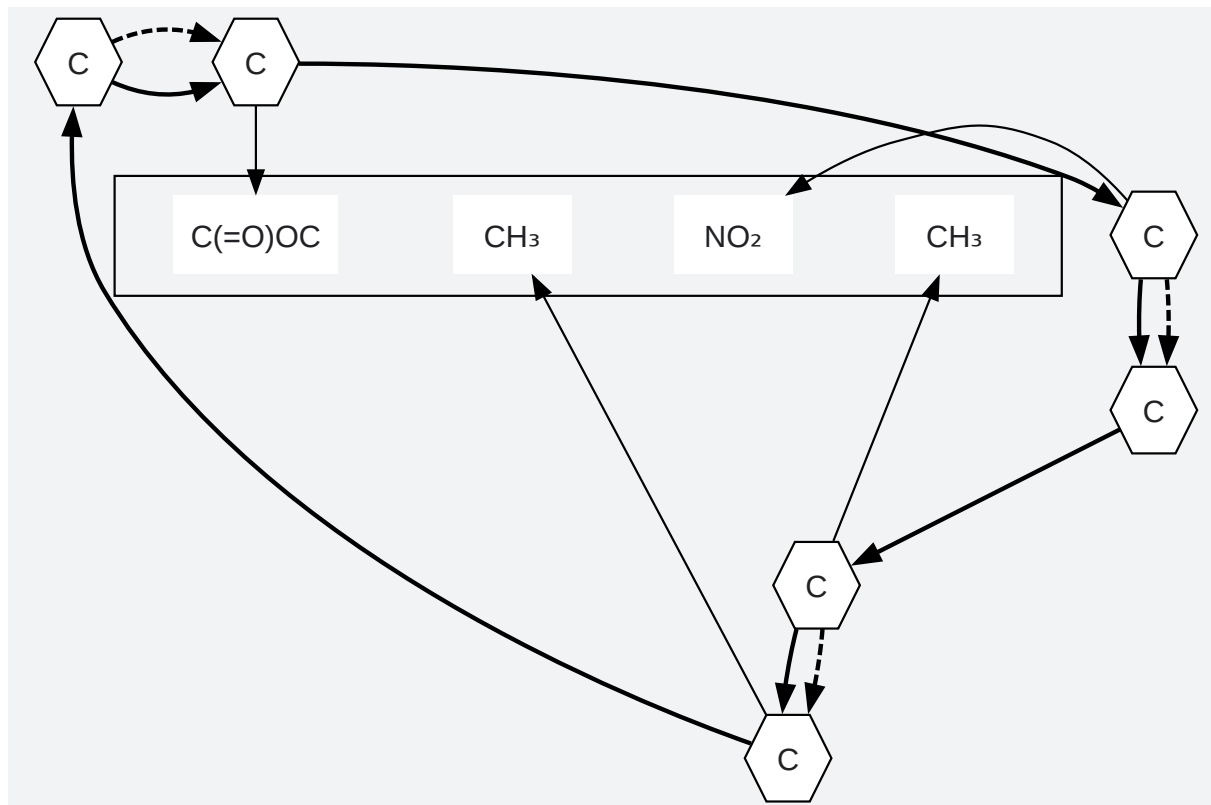
The fundamental quantitative data for **Methyl 4,5-dimethyl-2-nitrobenzoate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1][2]
Molecular Weight	209.20 g/mol	[1][2]
CAS Number	90922-74-0	[1][2]
SMILES	CC1=CC(=C(C=C1C)-- INVALID-LINK--[O-])C(=O)OC	[2]
Synonyms	METHYL 4,5-DIMETHYL-2- NITRO-BENZOATE	[2]

Spectroscopic data such as ¹H NMR, ¹³C NMR, and IR have not been explicitly reported in the cited literature.

Molecular Structure

The molecular structure of **Methyl 4,5-dimethyl-2-nitrobenzoate** is depicted below. The diagram illustrates the arrangement of the methyl, nitro, and methyl ester functional groups on the benzene ring.



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Molecular structure of **Methyl 4,5-dimethyl-2-nitrobenzoate**.

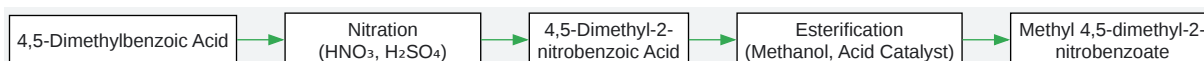
Experimental Protocols

Methyl 4,5-dimethyl-2-nitrobenzoate serves as a valuable intermediate in organic synthesis. Its preparation and subsequent reactions are crucial for the development of more complex molecules.[1]

Synthesis of Methyl 4,5-dimethyl-2-nitrobenzoate

The synthesis is typically a two-step process starting from 4,5-dimethylbenzoic acid.[1]

Workflow for the Synthesis of **Methyl 4,5-dimethyl-2-nitrobenzoate**



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Synthetic pathway from 4,5-dimethylbenzoic acid.

Step 1: Nitration of 4,5-dimethylbenzoic acid

This initial step involves the regioselective introduction of a nitro group onto the aromatic ring.
[1]

- Reactants: 4,5-dimethylbenzoic acid, concentrated nitric acid, concentrated sulfuric acid.
- Procedure:
 - Carefully add 4,5-dimethylbenzoic acid to an excess of concentrated sulfuric acid, ensuring the mixture is well-stirred and cooled in an ice bath to maintain a low temperature.
 - Slowly add a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the solution. Strict temperature control is crucial to prevent the formation of byproducts.[1]
 - After the addition is complete, allow the reaction to proceed with continued stirring.
 - Pour the reaction mixture onto crushed ice to precipitate the product, 4,5-dimethyl-2-nitrobenzoic acid.
 - Collect the solid product by filtration and wash with cold water.

Step 2: Esterification of 4,5-dimethyl-2-nitrobenzoic acid

The carboxylic acid is then converted to its methyl ester.[1]

- Reactants: 4,5-dimethyl-2-nitrobenzoic acid, methanol, a strong acid catalyst (e.g., sulfuric acid).
- Procedure:
 - Dissolve 4,5-dimethyl-2-nitrobenzoic acid in an excess of methanol.

- Add a catalytic amount of a strong acid.
- Heat the mixture to reflux for several hours to drive the reaction to completion.
- After cooling, remove the excess methanol under reduced pressure.
- The crude product can be purified by recrystallization or chromatography to yield pure **Methyl 4,5-dimethyl-2-nitrobenzoate**.

Key Reactions: Reduction of the Nitro Group

A significant reaction of **Methyl 4,5-dimethyl-2-nitrobenzoate** is the reduction of its nitro group to an amine, yielding Methyl 4,5-dimethyl-2-aminobenzoate.^[1] This transformation is a key step in the synthesis of various fine chemicals and pharmaceuticals.^[1]

Method: Catalytic Hydrogenation

- Reactants: **Methyl 4,5-dimethyl-2-nitrobenzoate**, a suitable solvent (e.g., ethanol or ethyl acetate), and a palladium on carbon (Pd/C) catalyst.^[1]
- Procedure:
 - Dissolve **Methyl 4,5-dimethyl-2-nitrobenzoate** in the chosen solvent in a hydrogenation vessel.
 - Add a catalytic amount of Pd/C.
 - Pressurize the vessel with hydrogen gas.
 - Stir the mixture vigorously at room temperature until the uptake of hydrogen ceases.
 - Filter the reaction mixture to remove the catalyst.
 - Evaporate the solvent to obtain the product, Methyl 4,5-dimethyl-2-aminobenzoate.

Applications in Drug Development

While not extensively studied for direct therapeutic applications, the structural motifs within **Methyl 4,5-dimethyl-2-nitrobenzoate** are present in biologically active molecules.^[1] It

primarily serves as a precursor in the synthesis of more complex compounds. For instance, a related compound, Methyl 4-(butyrylamino)-5-methyl-2-nitrobenzoate, is an intermediate in the synthesis of Telmisartan, a medication used in the management of metabolic syndrome.[1] The reduction of the nitro group to an amine is a critical transformation that opens pathways to a variety of pharmaceutical agents.[1]

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References

- 1. Methyl 4,5-dimethyl-2-nitrobenzoate | 90922-74-0 | Benchchem [benchchem.com]
- 2. chemscene.com [chemscene.com]
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